

Feudomycin A: A Technical Overview of its Chemical Properties and Molecular Structure

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Compound of Interest

Compound Name: *Feudomycin A*

Cat. No.: *B1205258*

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Introduction

Feudomycin A is a member of the anthracycline class of antibiotics, a group of compounds known for their potent biological activities. This technical guide provides a comprehensive overview of the currently available information on the chemical properties and molecular structure of **Feudomycin A**. The information presented herein is intended to support research and development efforts in the fields of medicinal chemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Feudomycin A** is presented in Table 1. It is important to note that while fundamental properties such as molecular formula and weight are well-established, specific experimental data for properties like melting point and solubility are not widely reported in publicly accessible literature.

Table 1: Chemical and Physical Properties of **Feudomycin A**

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₁ NO ₉	[1]
Molecular Weight	513.54 g/mol	[1]
IUPAC Name	(7S,9S)-7-[(2R,4S,5S,6S)-4-amino-5-hydroxy-6-methyloxan-2-yl]oxy-9-ethyl-6,9,11-trihydroxy-4-methoxy-8,10-dihydro-7H-tetracene-5,12-dione	N/A
CAS Number	79466-09-4	[2]
Melting Point	Not reported in available literature	N/A
Solubility	Not reported in available literature	N/A
Appearance	Not reported in available literature	N/A

Molecular Structure

The molecular structure of **Feudomycin A** is characterized by a tetracyclic aglycone, typical of anthracyclines, attached to a daunosamine sugar moiety. The absolute stereochemistry of the molecule has been determined.[1]

The chemical structure of **Feudomycin A** is provided below:

[Image of Feudomycin A chemical structure]

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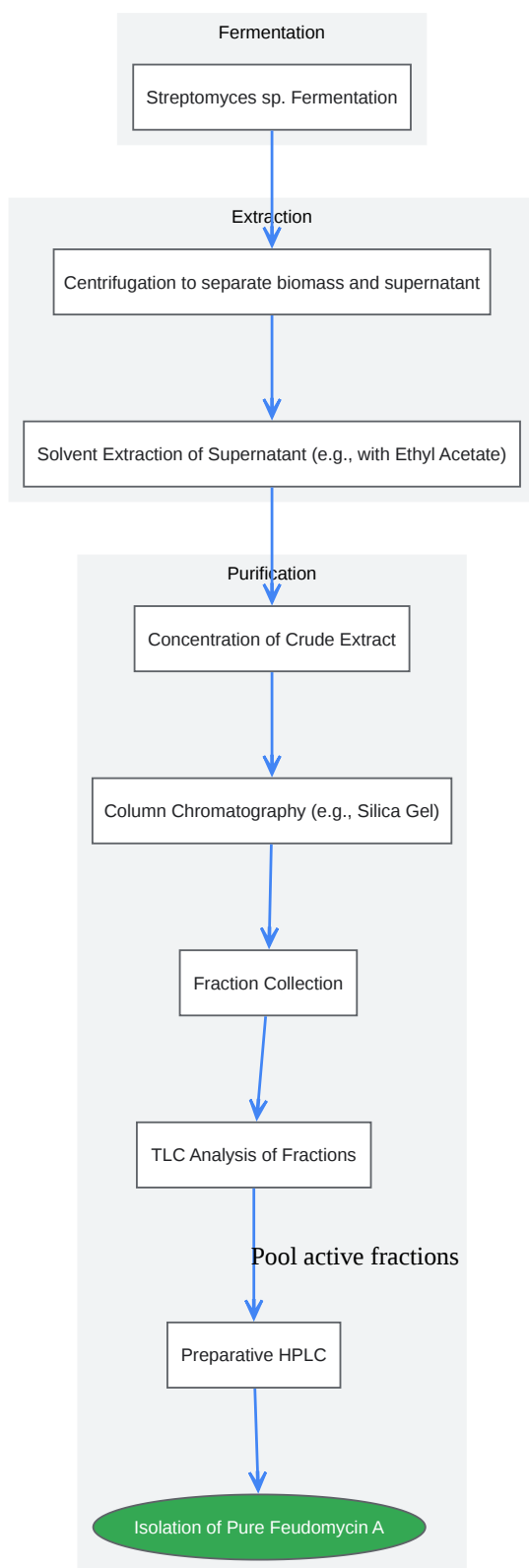
Caption: 2D structure of the **Feudomycin A** molecule.

Spectroscopic Data

Detailed experimental spectroscopic data for **Feudomycin A**, including UV-Vis, IR, ^1H NMR, and ^{13}C NMR, are not readily available in the public domain. However, predicted mass spectrometry data can be found in chemical databases.

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **Feudomycin A** is not available in the reviewed literature. However, a general workflow for the isolation of secondary metabolites from *Streptomyces* fermentation is presented below. This can serve as a foundational methodology for researchers aiming to isolate **Feudomycin A** or related compounds.



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Caption: Generalized workflow for the isolation and purification of a microbial natural product.

Signaling Pathways and Mechanism of Action

Detailed studies on the specific signaling pathways modulated by **Feudomycin A** are not currently available in the scientific literature. As an anthracycline, it is plausible that its mechanism of action involves intercalation into DNA and inhibition of topoisomerase II, similar to other members of this class. However, specific experimental evidence for **Feudomycin A** is required to confirm this hypothesis.

Conclusion

Feudomycin A remains a molecule of interest within the anthracycline family. While its fundamental chemical identity is established, a significant gap exists in the publicly available, detailed experimental data regarding its physicochemical properties, comprehensive spectroscopic characterization, and specific biological mechanism of action. Further research is warranted to fully elucidate these aspects and unlock the potential of **Feudomycin A** in therapeutic applications.

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References

- 1. GSRS [precision.fda.gov]
- 2. Feudomycin A | 79466-09-4 [chemicalbook.com]
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